

# Application Notes and Protocols for Preparing Oligomycin C Stock Solution

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## Compound of Interest

Compound Name: Oligomycin C

Cat. No.: B1212486

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## Introduction

**Oligomycin C** is a macrolide antibiotic produced by *Streptomyces diastatochromogenes*. It is a potent inhibitor of mitochondrial  $F_1F_0$  ATP synthase (also known as Complex V), a key enzyme in cellular energy metabolism. By binding to the  $F_0$  subunit, **Oligomycin C** blocks the proton channel, thereby inhibiting oxidative phosphorylation and the production of ATP.[1][2] This targeted disruption of mitochondrial function makes **Oligomycin C** an invaluable tool for studying cellular metabolism, apoptosis, and the effects of ATP depletion.[3]

These application notes provide a detailed protocol for the preparation of **Oligomycin C** stock solutions for use in cell culture experiments. Adherence to this protocol is crucial for achieving accurate, reproducible, and reliable experimental results.

## Quantitative Data Summary

The following table summarizes the key physicochemical and handling properties of **Oligomycin C**.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Experimental Protocol: Preparation of a 5 mM Oligomycin C Stock Solution

This protocol details the steps to prepare a 5 mM stock solution of **Oligomycin C** in DMSO. This concentration is a common starting point for subsequent dilutions to achieve the desired working concentrations for cell culture experiments.

Materials:

- **Oligomycin C** (lyophilized powder)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated precision micropipettes and sterile filter tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-calculation of Required Solvent Volume:

- The goal is to prepare a 5 mM (0.005 mol/L) stock solution.
- Using the molecular weight of **Oligomycin C** (775.1 g/mol), calculate the volume of DMSO required to dissolve a specific mass of the compound.
- Formula:  $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)})$
- Example Calculation for 1 mg of **Oligomycin C**:
  - Mass = 0.001 g
  - $\text{Volume (L)} = 0.001 \text{ g} / (0.005 \text{ mol/L} * 775.1 \text{ g/mol}) = 0.000258 \text{ L}$
  - Convert to microliters:  $0.000258 \text{ L} * 1,000,000 \text{ } \mu\text{L/L} = 258 \text{ } \mu\text{L}$
- Therefore, to make a 5 mM stock solution, you will dissolve 1 mg of **Oligomycin C** in 258  $\mu\text{L}$  of DMSO.
- Preparation:
  - Equilibrate the vial of lyophilized **Oligomycin C** to room temperature before opening to prevent condensation.
  - Perform all steps in a sterile environment (e.g., a laminar flow hood) to maintain the sterility of the stock solution.
  - Carefully weigh out the desired amount of **Oligomycin C** (e.g., 1 mg) and transfer it to a sterile microcentrifuge tube.
- Dissolution:
  - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 258  $\mu\text{L}$  for 1 mg) to the microcentrifuge tube containing the **Oligomycin C** powder.
  - Cap the tube securely.
- Mixing:
  - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is slow, gentle warming to 37°C or brief sonication can be applied.[\[11\]](#)
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. [\[1\]\[6\]](#)
  - Clearly label each aliquot with the compound name, concentration (5 mM), solvent (DMSO), and date of preparation.
  - Store the aliquots at -20°C, protected from light. The solution is stable for up to 3 months under these conditions.[\[1\]\[6\]](#)

## Application in Cell Culture

- Preparation of Working Solution:
  - When ready to use, thaw a single aliquot of the 5 mM stock solution at room temperature.
  - Dilute the stock solution in your complete cell culture medium to the final desired working concentration (typically 0.5 µM to 10 µM).[\[10\]](#)
  - Example Dilution for a 5 µM working solution: To prepare 1 mL of a 5 µM working solution, add 1 µL of the 5 mM stock solution to 999 µL of cell culture medium (a 1:1000 dilution). [\[11\]](#)
- Vehicle Control:
  - It is critical to include a vehicle control in your experiments. This consists of treating cells with the same final concentration of DMSO as is present in the highest concentration of your **Oligomycin C** working solution.[\[11\]](#) This ensures that any observed effects are due to the compound and not the solvent.

## Visualization



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Caption: Workflow for preparing **Oligomycin C** stock solution.

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